

Application Notes and Protocols: ((Dimethylamino)methyl)ferrocene in Cross-Coupling Catalysis

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Compound of Interest

Compound Name: ((Dimethylamino)methyl)ferrocene

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Introduction

((Dimethylamino)methyl)ferrocene and its derivatives have emerged as versatile and efficient ligands and catalysts in a variety of palladium-catalyzed cross-coupling reactions. The unique steric and electronic properties of the ferrocenyl moiety, combined with the coordinating dimethylamino group, contribute to the high activity and stability of the catalytic systems. These catalysts have shown remarkable efficacy in forming carbon-carbon bonds under mild reaction conditions, making them valuable tools in synthetic organic chemistry, particularly for applications in pharmaceutical and materials science. This document provides detailed application notes and experimental protocols for the use of **((dimethylamino)methyl)ferrocene** in Suzuki-Miyaura, Heck, and Sonogashira cross-coupling reactions.

Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is a cornerstone of modern organic synthesis, enabling the formation of biaryl structures. The cyclopalladated derivative of N,N-dimethylaminomethylferrocene has demonstrated exceptional catalytic activity in this reaction, even under remarkably mild conditions.

Quantitative Data

Entry	Aryl Halide	Arylboronic Acid	Catalyst Loading (mol %)	Base	Solvent	Temp. (°C)	Time	Yield (%)	TON
1	4-Bromotoluene	Phenylboronic acid	0.01	K ₂ CO ₃	CH ₃ OH/H ₂ O	RT	1 h	>95	>9500
2	4-Bromoanisole	Phenylboronic acid	0.01	K ₂ CO ₃	CH ₃ OH/H ₂ O	RT	1 h	>95	>9500
3	1-Bromo-4-(trifluoromethyl)benzene	Phenylboronic acid	0.01	K ₂ CO ₃	CH ₃ OH/H ₂ O	RT	1 h	>95	>9500
4	4-Bromotoluene	Phenylboronic acid	0.01	K ₂ CO ₃	CH ₃ OH/H ₂ O	-18	18 days	53	5300

Data extracted from studies on cyclopalladated N,N-dimethylaminomethylferrocene.^[1] Room temperature (RT) is typically 20-25 °C. TON (Turnover Number) = moles of product / moles of catalyst.

Experimental Protocol: Suzuki-Miyaura Coupling

This protocol is a general guideline for the Suzuki-Miyaura cross-coupling of aryl bromides with phenylboronic acid using a cyclopalladated N,N-dimethylaminomethylferrocene catalyst.

Materials:

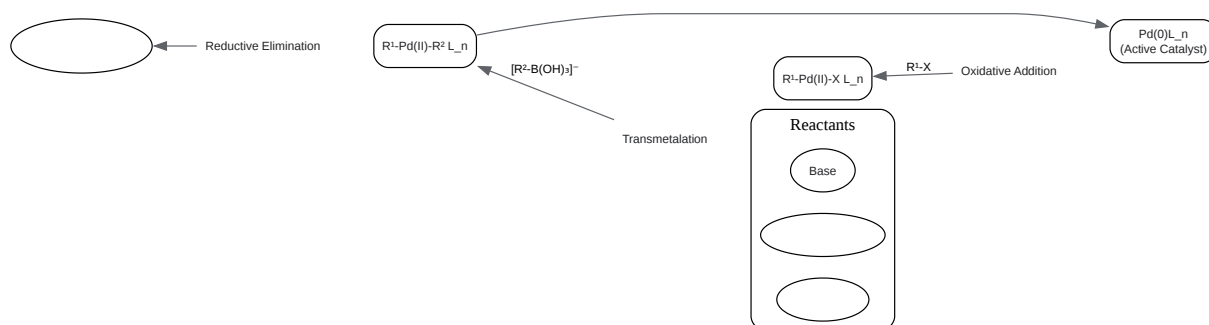
- Cyclopalladated N,N-dimethylaminomethylferrocene dimer
- Aryl bromide
- Phenylboronic acid
- Potassium carbonate (K_2CO_3)
- Methanol (CH_3OH)
- Deionized water
- Inert gas (Argon or Nitrogen)
- Standard glassware for organic synthesis

Procedure:

- To a Schlenk flask under an inert atmosphere, add the cyclopalladated N,N-dimethylaminomethylferrocene dimer (0.01 mol%).
- Add the aryl bromide (1.0 mmol, 1.0 equiv), phenylboronic acid (1.2 mmol, 1.2 equiv), and potassium carbonate (2.0 mmol, 2.0 equiv).
- Add methanol and water to the flask to create the desired solvent mixture (e.g., a 1:1 ratio).
- Stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, quench the reaction with water and extract the product with a suitable organic solvent (e.g., ethyl acetate).

- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired biaryl.

Catalytic Cycle: Suzuki-Miyaura Reaction



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Caption: Generalized catalytic cycle for the Suzuki-Miyaura reaction.

Heck Cross-Coupling

The Heck reaction, or Mizoroki-Heck reaction, is a powerful method for the arylation of alkenes. Ferrocene-based catalysts, including those derived from **((dimethylamino)methyl)ferrocene**, have been shown to be highly effective in promoting this transformation, often with high yields and turnover numbers. A notable advancement is the development of a dehydrogenative Heck reaction controlled by the redox process of ferrocene, achieving excellent yields.^[2]

Quantitative Data

Entry	Ferrocene Derivative	Alkene	Base	Solvent	Temp. (°C)	Time (h)	Yield (%)	Ref.
1	N,N-Dimethylaminomethylferrocene	Styrene	Ag ₂ CO ₃	1,4-Dioxane	120	12	98	[2]
2	N,N-Dimethylaminomethylferrocene	4-Methylstyrene	Ag ₂ CO ₃	1,4-Dioxane	120	12	95	[2]
3	N,N-Dimethylaminomethylferrocene	4-Methoxystyrene	Ag ₂ CO ₃	1,4-Dioxane	120	12	91	[2]
4	N,N-Dimethylaminomethylferrocene	n-Butyl acrylate	Ag ₂ CO ₃	1,4-Dioxane	120	12	85	[2]

Data from a study on the dehydrogenative Heck reaction.[2]

Experimental Protocol: Dehydrogenative Heck Reaction

This protocol outlines a general procedure for the palladium-catalyzed dehydrogenative Heck reaction of N,N-dimethylaminomethylferrocene with various alkenes.

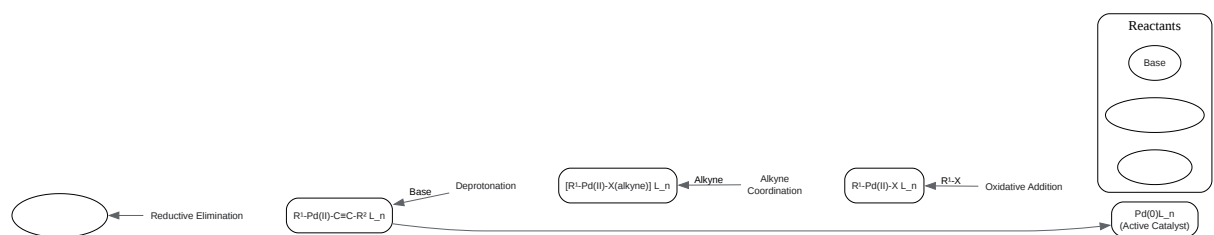
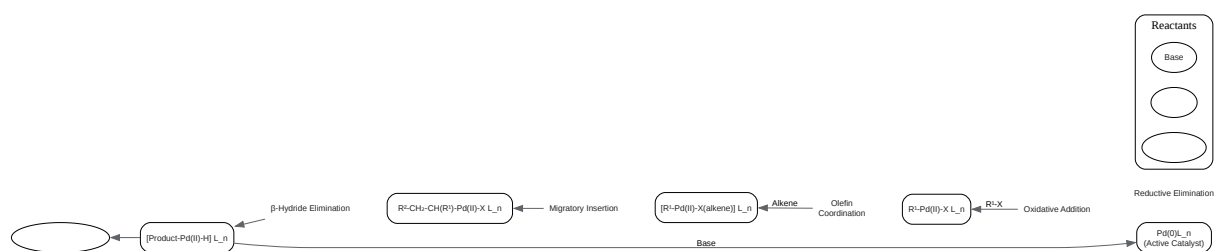
Materials:

- N,N-Dimethylaminomethylferrocene
- Alkene (e.g., Styrene)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Silver carbonate (Ag_2CO_3) as an oxidant
- 1,4-Dioxane
- Inert gas (Argon or Nitrogen)
- Standard glassware for organic synthesis

Procedure:

- In a sealed tube, combine N,N-dimethylaminomethylferrocene (0.2 mmol, 1.0 equiv), the alkene (0.4 mmol, 2.0 equiv), $\text{Pd}(\text{OAc})_2$ (5 mol%), and Ag_2CO_3 (0.4 mmol, 2.0 equiv).
- Add 1,4-dioxane (1.0 mL) as the solvent.
- Seal the tube and heat the reaction mixture at 120 °C for 12 hours.
- After cooling to room temperature, dilute the mixture with ethyl acetate and filter through a pad of Celite.
- Wash the Celite pad with additional ethyl acetate.
- Concentrate the filtrate under reduced pressure.
- Purify the residue by flash column chromatography on silica gel to yield the desired product.

Catalytic Cycle: Mizoroki-Heck Reaction



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- 2. Redox of ferrocene controlled asymmetric dehydrogenative Heck reaction via palladium-catalyzed dual C–H bond activation - Chemical Science (RSC Publishing) [pubs.rsc.org]
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